

Application Note: LC-MS Analysis of Thalidomide-PEG5-NH2 Conjugates

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Compound of Interest

Compound Name: *Thalidomide-PEG5-NH2*
hydrochloride

Cat. No.: *B12400642*

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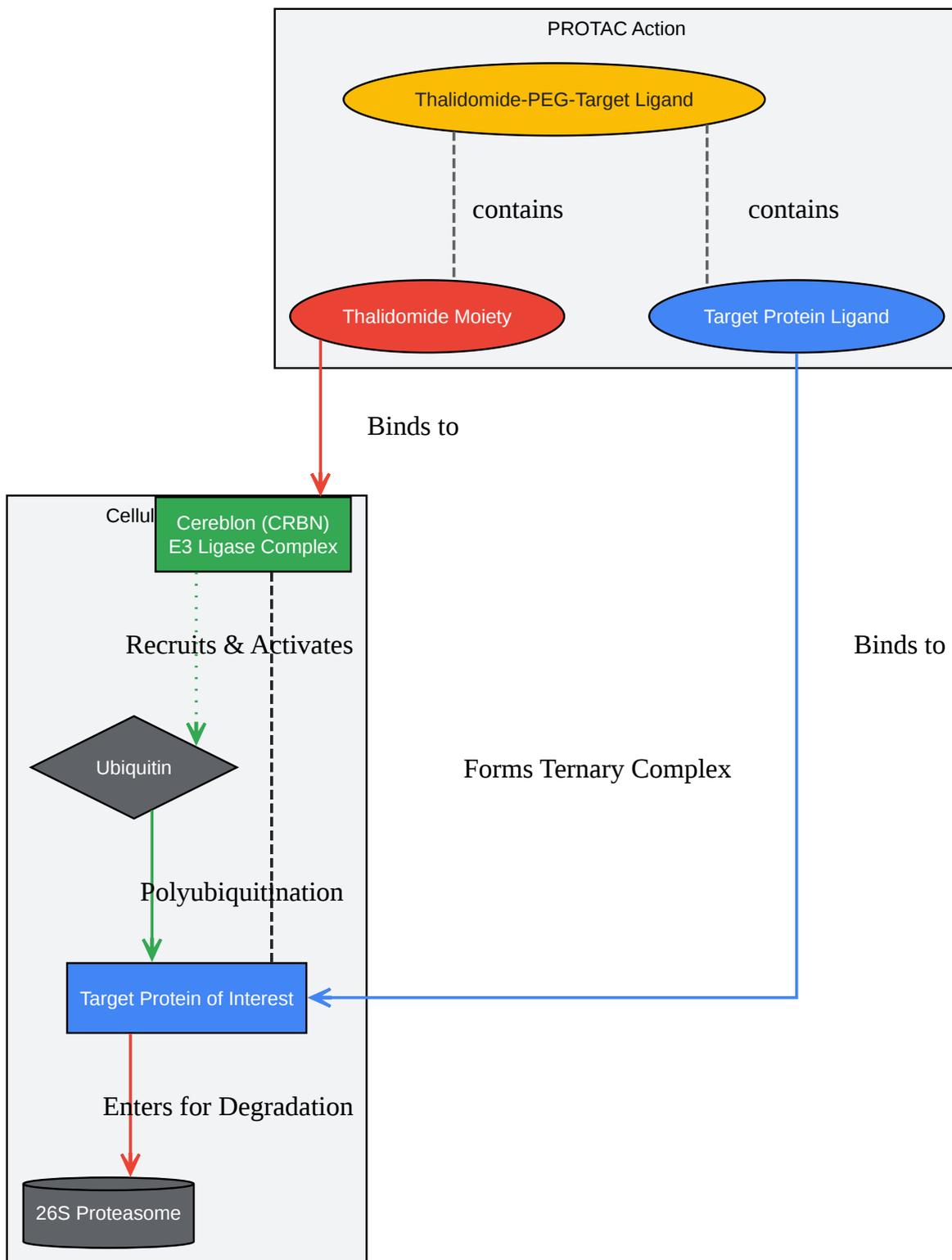
Introduction

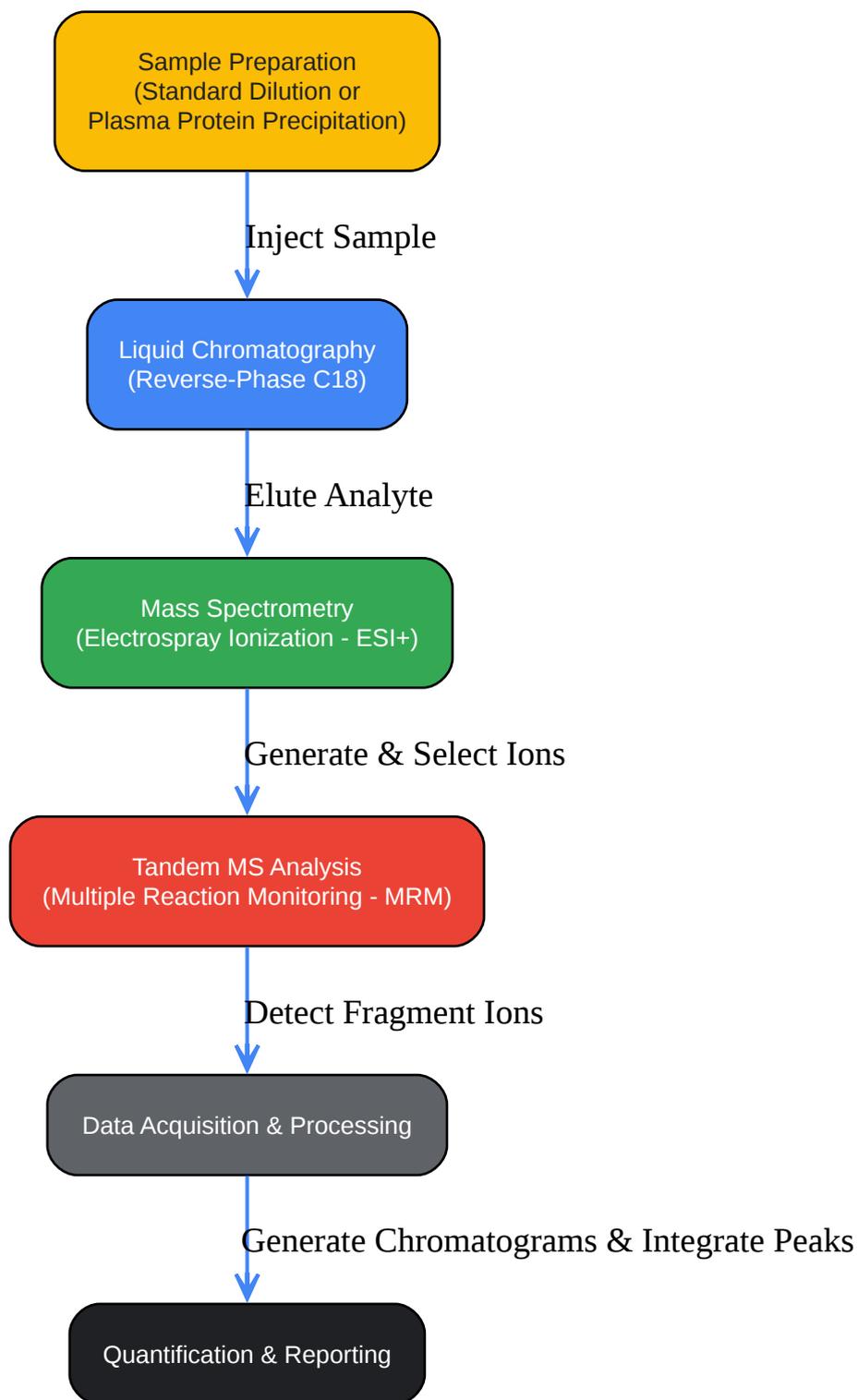
Thalidomide has re-emerged as a critical molecular entity in drug discovery, primarily due to its function as a molecular glue that recruits neo-substrates to the E3 ubiquitin ligase Cereblon (CRBN)[1]. This activity is harnessed in the development of Proteolysis Targeting Chimeras (PROTACs), where thalidomide or its analogs serve as the E3 ligase-binding moiety. PROTACs are heterobifunctional molecules that induce the degradation of specific target proteins by bringing them into proximity with an E3 ligase[2][3].

Thalidomide-PEG5-NH2 is a key building block in the synthesis of thalidomide-based PROTACs. It consists of the CRBN-binding thalidomide core, a five-unit polyethylene glycol (PEG) linker, and a terminal primary amine. The PEG linker provides improved solubility and pharmacokinetic properties, while the amine group offers a convenient point for conjugation to a target protein ligand[4]. Accurate and robust analytical methods are essential for the characterization and quantification of these conjugates during drug development. This application note provides a detailed protocol for the analysis of Thalidomide-PEG5-NH2 using Liquid Chromatography-Mass Spectrometry (LC-MS).

Signaling Pathway and Mechanism of Action

Thalidomide-based PROTACs function by hijacking the ubiquitin-proteasome system. The thalidomide moiety of the PROTAC binds to CRBN, a component of the CUL4-DDB1-RBX1 E3 ubiquitin ligase complex. The other end of the PROTAC binds to the target protein of interest. This induced proximity facilitates the ubiquitination of the target protein by the E3 ligase, marking it for degradation by the 26S proteasome.





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